

Unveiling the Chemical Landscape of **trans-EKODE-(E)-Ib**: A Technical Guide

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Compound of Interest

Compound Name: ***trans-EKODE-(E)-Ib***

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-EKODE-(E)-Ib, a member of the epoxyketooctadecenoic acid (EKODE) family, is a biologically active lipid peroxidation product derived from linoleic acid.[1][2][3] This molecule has garnered significant interest within the scientific community due to its role in cellular signaling pathways related to oxidative stress and its potential as a biomarker for inflammatory diseases.[4][5][6] This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological reactivity of **trans-EKODE-(E)-Ib**, presenting key data and experimental methodologies to support further research and development.

Chemical and Physical Properties

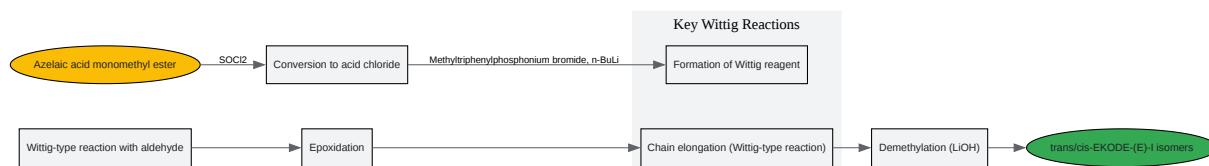
trans-EKODE-(E)-Ib is structurally characterized by a trans carbon-carbon double bond situated between a 9-keto group and a 12,13-epoxy group.[1][2] Its chemical identity is well-defined, with a molecular formula of C₁₈H₃₀O₄ and a molecular weight of 310.4 g/mol .[1][7] A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C18H30O4	[1] [7]
Molecular Weight	310.4 g/mol	[1] [7]
IUPAC Name	(E)-9-oxo-11-[(2S,3S)-3-pentyloxiran-2-yl]undec-10-enoic acid	[7] [8]
CAS Number	478931-82-7	[1] [7] [9]
Canonical SMILES	CCCCC[C@H]1--INVALID-LINK--/C=C/C(=O)CCCCCCCC(=O)O	[7]
InChI Key	RCMABBHQYMBYKV-GAEQQSHZSA-N	[7]
Topological Polar Surface Area	66.9 Å ²	[7] [10]
Hydrogen Bond Donors	1	[2] [10]
Hydrogen Bond Acceptors	4	[2] [10]
Rotatable Bonds	14	[2] [10]
λ _{max}	233 nm	[1]
Purity	>98% (Commercially available)	[1] [3]
Solubility	DMF: 50 mg/ml, DMSO: 50 mg/ml, Ethanol: 50 mg/ml, PBS (pH 7.2): 0.5 mg/ml	[1] [9]
Boiling Point (Predicted)	476.5±30.0 °C	[9]
Density (Predicted)	1.066±0.06 g/cm ³	[9]
pKa (Predicted)	4.77±0.10	[9]

Synthesis and Experimental Protocols

The synthesis of **trans-EKODE-(E)-Ib** and its isomers has been accomplished, making these important molecules available for detailed chemical and biological evaluation.[11][12] The key steps in the synthesis of the EKODE-(E)-I series, which includes **trans-EKODE-(E)-Ib**, involve Wittig-type reactions and aldol condensations.[11][12]

Synthetic Workflow for EKODE-(E)-I Series



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Caption: Synthetic workflow for the EKODE-(E)-I series.

Experimental Protocol: Synthesis of trans/cis-EKODE-(E)-Ib

The synthesis of trans/cis-EKODE-(E)-Ib is achieved through a multi-step process that utilizes a reverse Wittig coupling strategy.[11]

- Preparation of the Wittig Reagent: Azelaic acid monomethyl ester is first converted to its corresponding acid chloride in a 91% yield.[11] This acid chloride is then reacted with the ylide generated from the deprotonation of methyltriphenylphosphonium bromide with n-BuLi to form the Wittig reagent.[11]
- Wittig Reaction and Elongation: An appropriate aldehyde is elongated via a Wittig-type reaction with the prepared Wittig reagent, resulting in a mixture of methyl 13-oxo-9,10-(cis/trans)-epoxy-11(E)-octadecenoate in a 65% yield.[11]

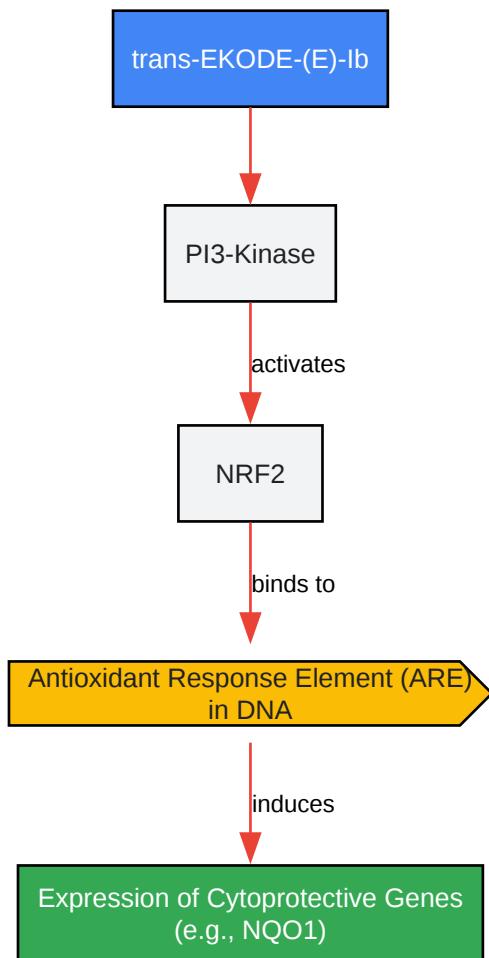
- Demethylation and Isolation: The final step involves demethylation using LiOH. Following this, preparative Thin Layer Chromatography (TLC) is used to separate the isomers, yielding 63% **trans-EKODE-(E)-Ib** and 4% **cis-EKODE-(E)-Ib**.[\[11\]](#)

Biological Activity and Signaling Pathways

trans-EKODE-(E)-Ib is a biologically active molecule that originates from the nonenzymatic autooxidation of linoleic acid during oxidative stress.[\[1\]](#)[\[3\]](#) It has been shown to elicit specific cellular responses, highlighting its role in cell signaling.

Activation of the Antioxidant Response Element (ARE)

A key biological activity of **trans-EKODE-(E)-Ib** is the activation of the antioxidant response element (ARE), a critical pathway in the cellular defense against oxidative stress.[\[1\]](#)[\[2\]](#)[\[13\]](#) This activation leads to the induction of cytoprotective genes, such as NQO1, at both the transcript and protein levels.[\[1\]](#)[\[13\]](#) The ARE activation by EKODE is dependent on the transcription factor NRF2 and the PI3-kinase pathway.[\[13\]](#)



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Caption: Activation of the ARE pathway by **trans-EKODE-(E)-Ib**.

Other Biological Activities

In addition to ARE activation, **trans-EKODE-(E)-Ib** has been observed to stimulate the synthesis of aldosterone and corticosterone in adrenal cells at concentrations of 1-5 μ M.[1][2][3] This effect is believed to be mediated by an increase in intracellular calcium levels.[1][2][3]

Reactivity and Adduct Formation

The electrophilic nature of **trans-EKODE-(E)-Ib**, conferred by its α,β -unsaturated epoxyketone core, allows it to react with biological nucleophiles.[4][6] This reactivity is crucial to its biological effects and its potential as a biomarker.

Reaction with Cysteine

Studies have shown that **trans-EKODE-(E)-Ib** reacts with cysteine residues.[5] This reaction proceeds via a rapid Michael addition, followed by a slower rearrangement and epoxide ring-opening, leading to the formation of stable advanced lipoxidation end products (ALEs).[5][6]

Experimental Protocol: Kinetic Studies of EKODE Reactivity

The kinetics of the reaction between EKODEs and nucleophiles can be monitored using UV spectroscopy.[4]

- Reaction Mixture Preparation: A solution of 10 μ M EKODE (e.g., **trans-EKODE-(E)-Ib**) and 100 μ M of a nucleophile (e.g., N-acetyl-cysteine-methyl ester) is prepared in a buffer (e.g., PBS containing 20% acetonitrile).[4]
- UV Spectroscopic Analysis: The reaction mixture is placed in a UV quartz cuvette with a 10 mm path length. The reaction is monitored over time using a UV/VIS spectrophotometer equipped with a temperature controller.[4]

Conclusion

trans-EKODE-(E)-Ib is a well-characterized lipid peroxidation product with significant biological activities. Its defined chemical properties, established synthetic routes, and known interactions with key cellular signaling pathways make it a valuable tool for researchers in the fields of oxidative stress, inflammation, and drug development. The detailed information and protocols provided in this guide serve as a foundational resource for further investigation into the multifaceted roles of this intriguing molecule.

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